The Strategic Intermediate: A Technical Guide to 2-Chloro-6-hydroxyisonicotinic Acid

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Compound of Interest

Compound Name:	*2-Chloro-6-hydroxyisonicotinic acid*
CAS No.:	*6313-51-5*
Cat. No.:	*B1346356*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

In the landscape of modern medicinal chemistry and drug discovery, the strategic selection of molecular scaffolds is paramount to the successful development of novel therapeutic agents. **2-Chloro-6-hydroxyisonicotinic acid**, a substituted pyridine derivative, has emerged as a valuable and versatile building block. Its unique electronic and structural features, arising from the presence of a chlorine atom, a hydroxyl group, and a carboxylic acid moiety on the isonicotinic acid core, make it a key intermediate in the synthesis of a diverse array of biologically active compounds. This in-depth technical guide provides a comprehensive overview of **2-Chloro-6-hydroxyisonicotinic acid**, from its fundamental properties to its synthesis and applications, with the aim of empowering researchers to leverage its full potential in their scientific endeavors.

Physicochemical Properties and Identification

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A thorough understanding of the physicochemical properties of a compound is the foundation of its effective utilization in research and development.

Chemical Structure and Identification:

Property	Value	Source
CAS Number	38025-90-0	[1][2]
Molecular Formula	$C_6H_4ClNO_3$	[2]
Molecular Weight	173.55 g/mol	[2]
IUPAC Name	2-Chloro-6-hydroxy-4-pyridinecarboxylic acid	N/A
Synonyms	2-Chloro-6-hydroxy-3-pyridinecarboxylic acid	[2]

Physical Properties:

Property	Value	Source
Appearance	White to light yellow crystalline powder	N/A
Melting Point	>300 °C	N/A
Solubility	Soluble in organic solvents such as DMSO and DMF.	N/A

Synthesis of 2-Chloro-6-hydroxyisonicotinic Acid: A Proposed Pathway

While a specific, detailed, and publicly available protocol for the synthesis of **2-Chloro-6-hydroxyisonicotinic acid** is not extensively documented, a plausible and efficient synthetic route can be devised based on established methodologies for related pyridine derivatives. The following proposed synthesis leverages the reactivity of citrazinic acid (2,6-dihydroxyisonicotinic acid) as a readily available starting material.[3]

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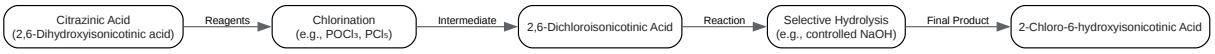
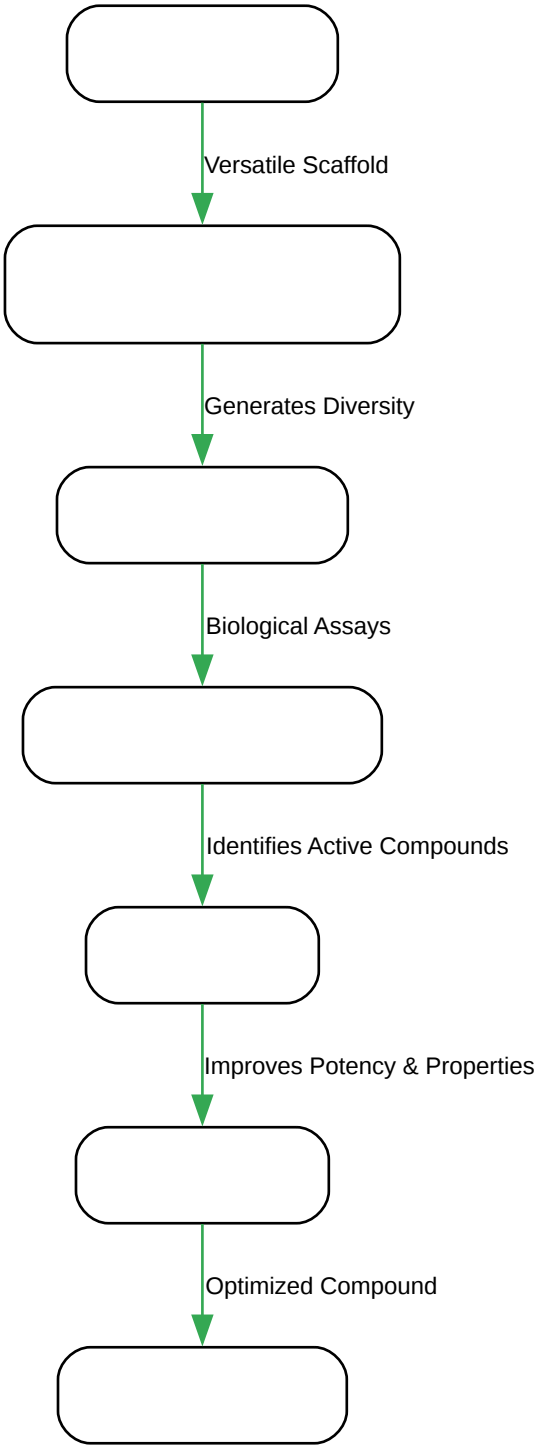
Proposed Synthetic Workflow:





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Sources

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- 2. calpaclab.com [calpaclab.com]
- 3. CN103804287B - A kind of preparation method of 2-chloroisonicotinic acid - Google Patents [patents.google.com]
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